

Application Note & Protocol: KIRREL Gene Knockdown Using CRISPR-Cas9

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Compound of Interest

Compound Name: *Kirel*

Cat. No.: *B12467085*

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Introduction

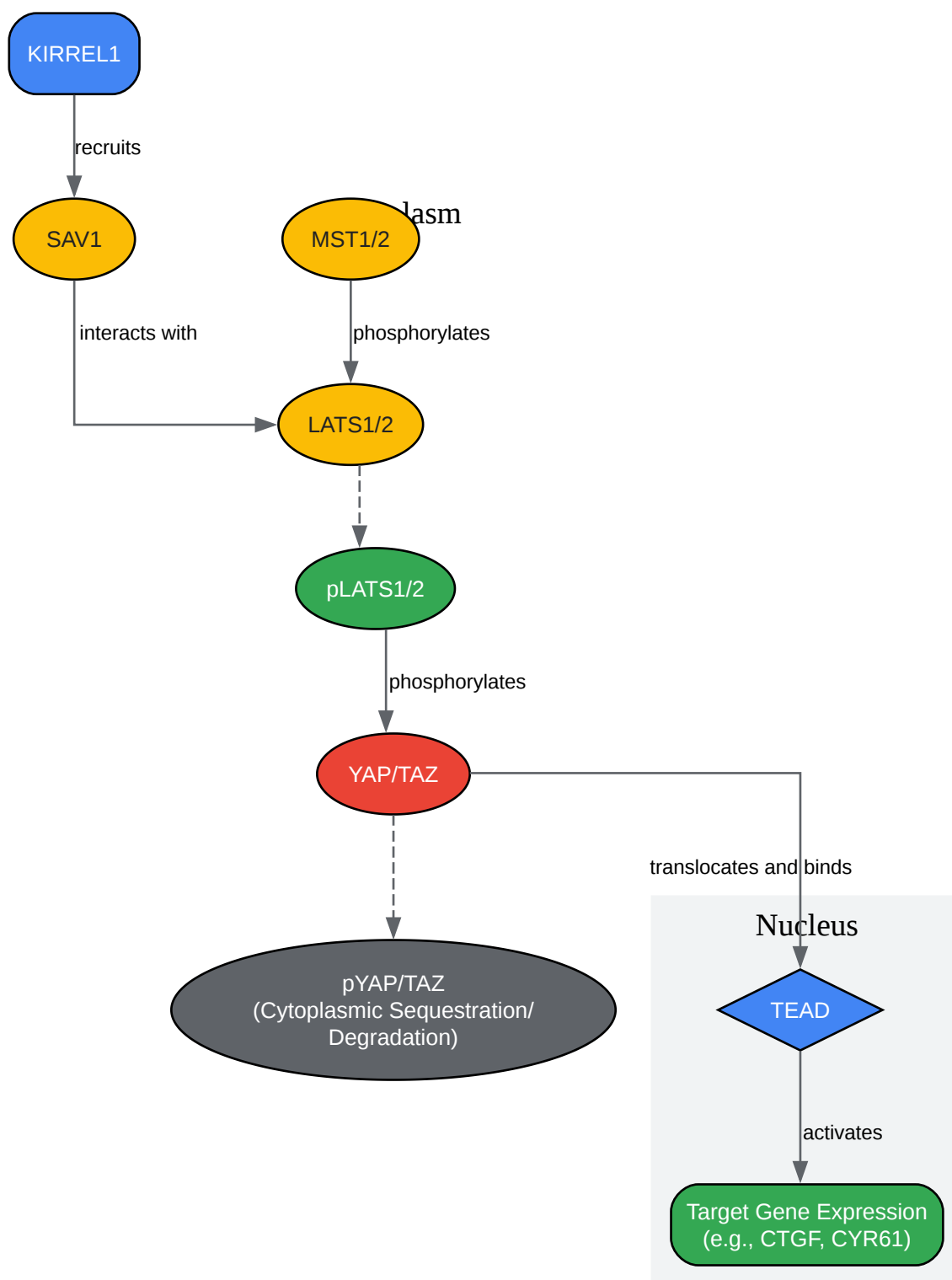
The Kirre Like Nephrin Family Adhesion Molecule 1 (KIRREL1), also known as NEPH1, is a transmembrane protein that plays a crucial role in cell adhesion and signaling.^{[1][2]} Recent studies have identified KIRREL1 as a tumor suppressor that positively regulates the Hippo signaling pathway.^{[3][4]} By recruiting the scaffold protein SAV1 to the cell membrane, KIRREL1 facilitates the activation of the LATS1/2 kinases, which in turn phosphorylate and inhibit the transcriptional co-activators YAP and TAZ.^{[3][5][6]} Dysregulation of the Hippo pathway and the consequential hyperactivation of YAP/TAZ are common in various human cancers.^[5]

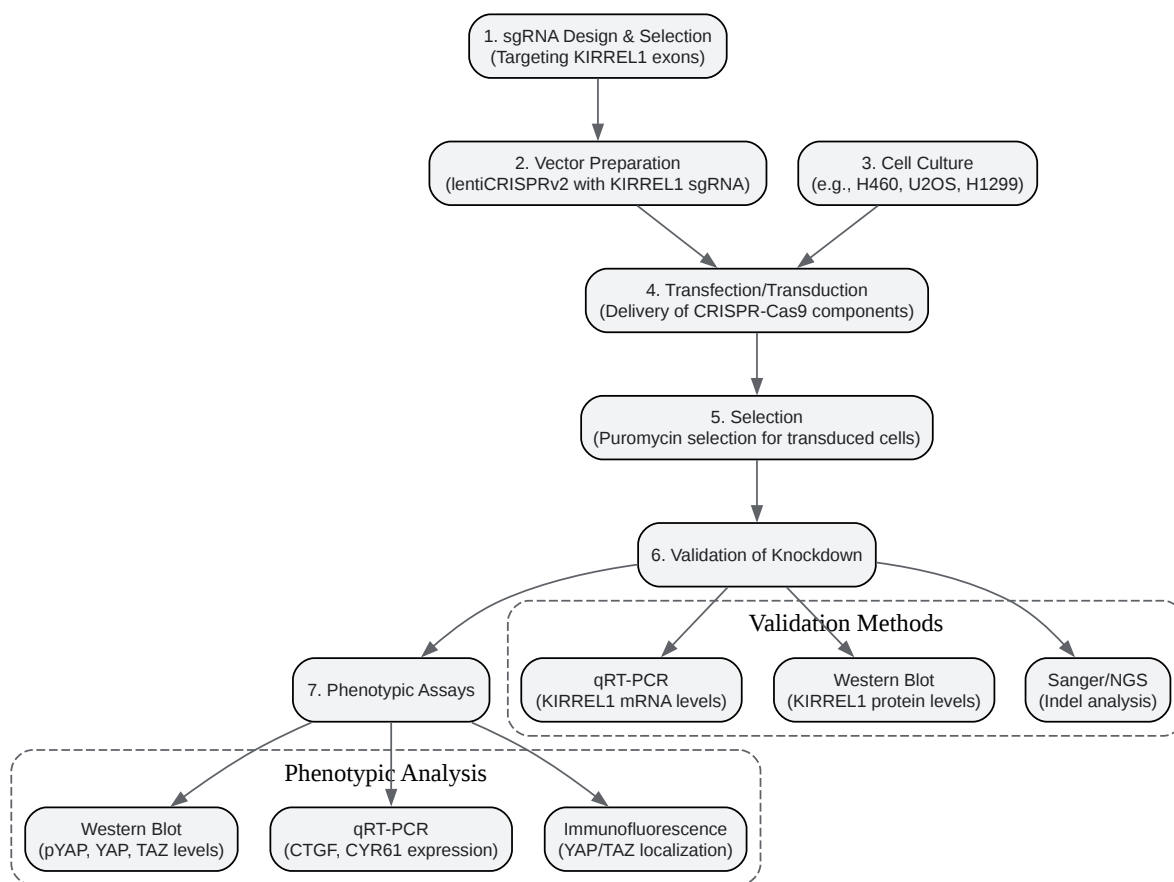
Therefore, understanding and manipulating the function of KIRREL1 is of significant interest for cancer research and therapeutic development.

This document provides a detailed protocol for the knockdown of the KIRREL1 gene using the CRISPR-Cas9 system. The protocol covers single guide RNA (sgRNA) design, delivery into mammalian cells, and subsequent validation of gene knockdown and its functional consequences.

Signaling Pathway

The diagram below illustrates the role of KIRREL1 in the Hippo signaling pathway. At the cell surface, KIRREL1 interacts with SAV1, recruiting it to the plasma membrane. This proximity allows for the activation of the LATS1/2 kinases by MST1/2. Activated LATS1/2 then phosphorylates YAP and TAZ, leading to their cytoplasmic retention and degradation, thus preventing their nuclear translocation and subsequent activation of target genes involved in cell proliferation and survival.





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References

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